

Fundamental Chemical Properties

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Compound Focus: 1-Vinylnanthracene

Cat. No.: S8678779

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The table below summarizes the key identifiers and physical properties for 9-Vinylnanthracene, a specific isomer of vinylnanthracene. Note that commercial products and scientific literature often focus on the 9-isomer [1] [2].

Property	Value / Description
CAS Number	2444-68-0 [1]
IUPAC Name	9-Ethenylantracene [1]
Molecular Formula	C ₁₆ H ₁₂ [1]
Molecular Weight	204.27 g/mol [1]
Appearance	White to Yellow to Orange Powder or Crystals [1]
Melting Point	66 °C [1]
Boiling Point	145 °C at 0.02 mmHg [1]
Density	1.112 g/cm ³ [1]
Flash Point	172.4 °C [1]
Canonical SMILES	C=Cc1c2ccccc2cc3ccccc13 [1]

Property	Value / Description
Storage	0-10 °C, protected from heat [1]

Primary Applications in Research

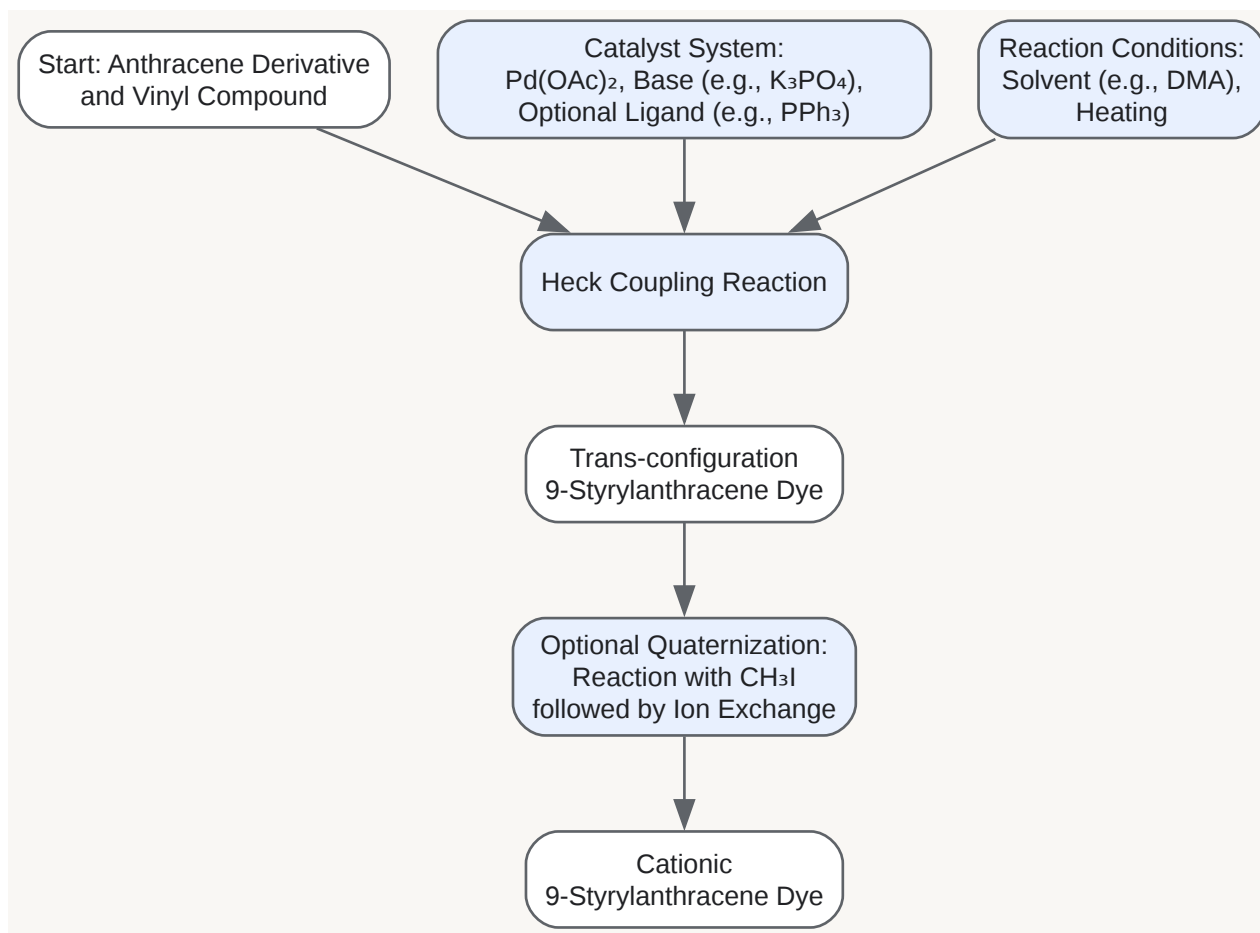
1-Vinylanthracene and its derivatives serve as versatile precursors in advanced materials science and drug delivery.

- **Drug Delivery Systems: 9-Vinylanthracene (VA) is used as a functional monomer** to create Molecularly Imprinted Polymers (MIPs) [2]. In one study, it was copolymerized with other monomers to create a "floating" drug delivery system for the antibiotic Levofloxacin, enhancing its bioavailability and providing controlled release in the gastrointestinal tract [2].
- **Organic Electronics: Poly(1-vinyl anthracene)** is a polymer studied for use in **optoelectronic devices** like Organic Light-Emitting Diodes (OLEDs) and organic photodetectors due to its unique electronic and optical properties [3].
- **Functional AIE Dyes: 9-position functionalized anthracene derivatives, synthesized from vinylanthracene precursors, exhibit Aggregation-Induced Emission (AIE)** [4]. Unlike traditional dyes that quench in aggregate states, AIE dyes intensify their emission, making them valuable for sensing pH changes, quantifying proteins, and bioimaging [4].

Experimental Protocols and Workflows

Synthesis of 9-Styrylanthracene Dyes via Heck Reaction

The following diagram illustrates a common and robust method for creating 9-position functionalized anthracene derivatives, which leverages the palladium-catalyzed Heck coupling reaction [4].



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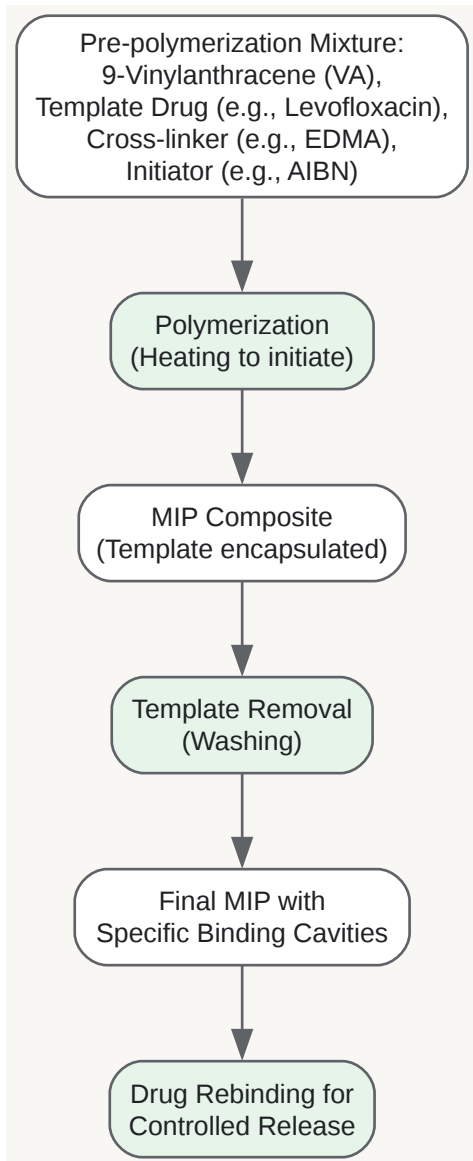
Synthesis workflow for 9-styrylanthracene dyes.

Detailed Methodology:

- **Reaction Setup:** The core structure is synthesized via a **palladium-catalyzed Heck coupling** between an anthracene halide and a vinyl compound [4].
- **Catalyst Systems:**
 - **Ligand-free system:** Uses Pd(OAc)₂ and K₃PO₄ in dimethylacetamide (DMA) [4].
 - **Traditional system:** Uses the ligand triphenylphosphine (PPh₃) [4].
- **Post-processing:** Products are characterized by **¹H- and ¹³C-NMR and mass spectrometry** to confirm structure and purity [4].
- **Derivatization:** A neutral dye can be converted to a **positively charged dye** (e.g., dye 3 in the study) by refluxing with methyl iodide (CH₃I), followed by ion exchange with KPF₆ [4].

Fabrication of MIPs for Drug Delivery

This diagram outlines the process of creating molecularly imprinted polymers using 9-vinylanthracene as a monomer for a drug delivery system.



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Workflow for creating MIP-based drug delivery systems.

Detailed Methodology:

- **Polymerization:** The functional monomer (9-vinylanthracene), cross-linker (ethylene glycol dimethacrylate, EDMA), and the template drug molecule (e.g., Levofloxacin) are combined with an initiator (AIBN) [2].

- **Template Removal:** After polymerization, the template drug is washed (extracted) from the polymer matrix, leaving behind **specific binding cavities** [2] [5].
- **Drug Loading and Release:** The MIP can be reloaded with the drug. The specific interactions between the polymer and the drug within the cavities enable **controlled and sustained release kinetics**, functioning as a targeted drug reservoir [2] [5].

Key Experimental Findings

Research on anthracene derivatives has yielded significant insights into their behavior, particularly their photophysical properties.

Finding / Property	Description	Significance / Application
Aggregation-Induced Emission (AIE)	9-position derivatives show weak emission in solution but intense fluorescence in aggregate or solid state [4].	Overcomes Aggregation-Caused Quenching (ACQ); ideal for bioimaging and chemical sensing in aqueous environments [4].
Solvatochromism	Emission color (Stokes shift) changes with solvent polarity for some derivatives (e.g., Dyes 2 & 3) [4].	Useful for designing environmental sensors and probing micro-environments in cells [4].
Viscosity Response	Emission intensity increases in highly viscous environments (e.g., glycerol) due to restricted molecular rotation [4].	Can be used to map intracellular viscosity changes, which are linked to cell health and function [4].
MIP Floating Behavior	LC-MIPs coated on carbon nanotubes using VA showed solvent-responsive deformation, enabling floatation for over 24 hours [2].	Enables development of gastroretentive drug delivery systems that remain in the stomach to enhance drug absorption [2].

Conclusion

1-Vinylanthracene is a high-value specialty chemical for researchers. Its primary utility lies in its vinyl group, which allows it to be readily incorporated into sophisticated polymer systems like MIPs for advanced

drug delivery and as a core structure for creating tunable AIE-active fluorescent dyes.

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